

Proper Disposal of N-Ethylbutanamide: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *N-Ethylbutanamide*

Cat. No.: *B082582*

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Disclaimer: A specific Safety Data Sheet (SDS) for **N-Ethylbutanamide** containing detailed disposal procedures could not be located. The following guidance is based on general best practices for the disposal of aliphatic amides and should be adapted in accordance with institutional and local regulations. Always consult with your institution's Environmental Health and Safety (EHS) department for specific disposal requirements.

For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This document provides a procedural guide for the safe handling and disposal of **N-Ethylbutanamide**, a secondary amide, in a laboratory setting. Adherence to these procedures is essential to minimize risks and ensure compliance with safety protocols.

Immediate Safety and Handling

Before beginning any disposal process, ensure that appropriate Personal Protective Equipment (PPE) is worn. This includes, but is not limited to, safety goggles, nitrile gloves, and a lab coat. All handling of **N-Ethylbutanamide** and its waste should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Quantitative Data Summary

While specific quantitative data for **N-Ethylbutanamide**'s disposal parameters are not readily available without an SDS, the following table summarizes its known physical and chemical properties, which inform safe handling and disposal considerations.

Property	Value
CAS Number	13091-16-2
Molecular Formula	C ₆ H ₁₃ NO
Molecular Weight	115.17 g/mol
Boiling Point	201.2 °C
Flash Point	93.3 °C
Density	0.884 g/cm ³

Step-by-Step Disposal Procedure

The following protocol outlines the recommended steps for the disposal of **N-Ethylbutanamide** waste.

1. Waste Segregation and Collection:

- Do not mix **N-Ethylbutanamide** waste with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- Collect all liquid waste containing **N-Ethylbutanamide** in a designated, properly labeled, and sealed container. The container should be made of a compatible material (e.g., high-density polyethylene - HDPE).
- Solid waste contaminated with **N-Ethylbutanamide** (e.g., contaminated gloves, paper towels) should be collected in a separate, clearly labeled, sealed plastic bag or container.

2. Labeling:

- All waste containers must be clearly labeled with the full chemical name ("**N-Ethylbutanamide**"), the approximate concentration and volume, and the appropriate hazard warnings. Consult your institution's EHS for specific labeling requirements.

3. Storage:

- Store the sealed waste containers in a designated satellite accumulation area (SAA) or a designated hazardous waste storage area.
- The storage area should be cool, dry, and well-ventilated, away from incompatible materials such as strong oxidizing agents, acids, and bases.

4. Waste Pickup and Disposal:

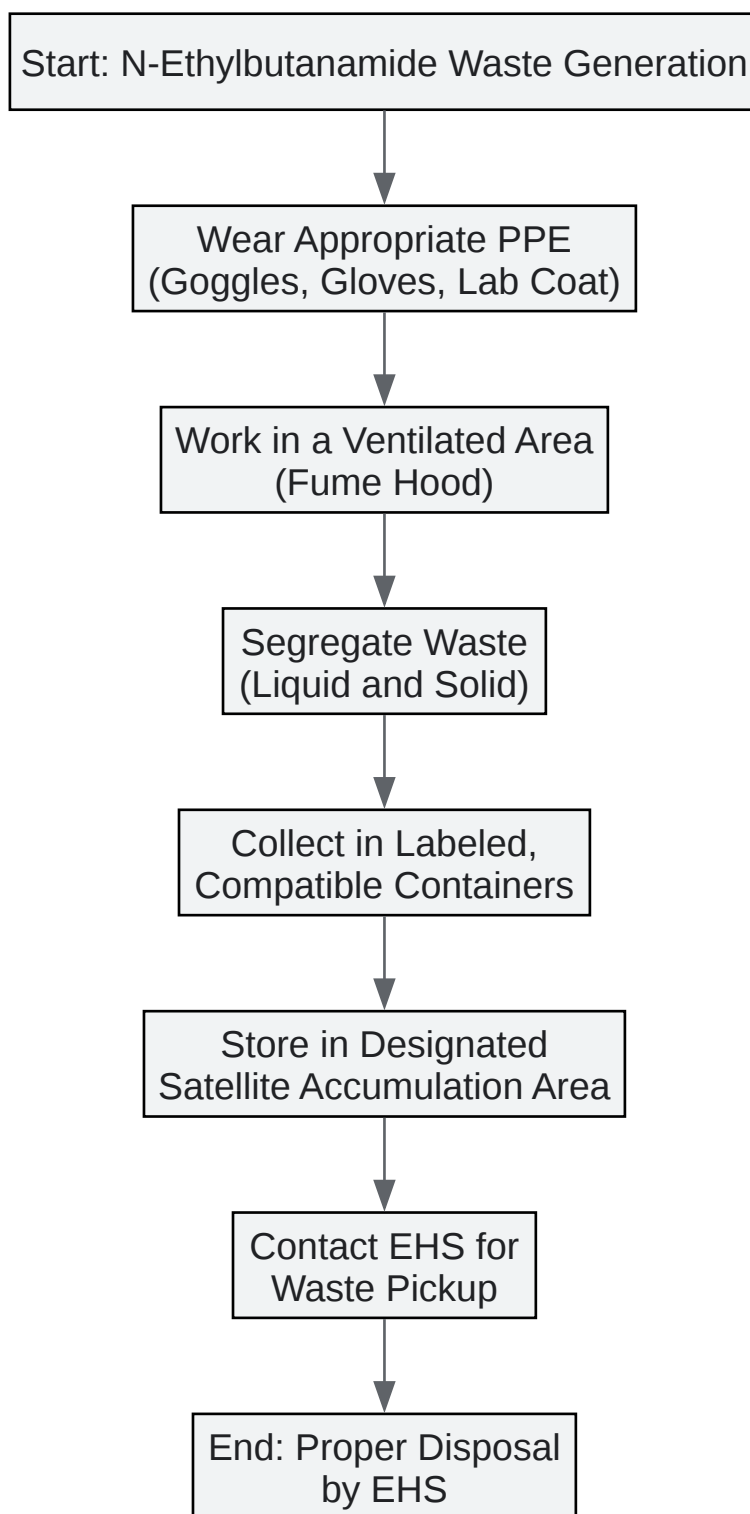
- Contact your institution's EHS department to schedule a pickup for the hazardous waste.
- Do not attempt to dispose of **N-Ethylbutanamide** down the drain or in regular trash.

Experimental Protocols

As no experimental protocols for the disposal of **N-Ethylbutanamide** were found, the above procedural guidance is based on standard laboratory chemical waste management principles.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **N-Ethylbutanamide**.



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Caption: Logical workflow for the disposal of **N-Ethylbutanamide**.

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